

# Unveiling 6-Methoxynicotinonitrile: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: 6-Methoxynicotinonitrile

Cat. No.: B102282

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## Abstract

**6-Methoxynicotinonitrile**, a substituted pyridine derivative, holds significance as a versatile intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This technical guide provides a comprehensive overview of its discovery, historical synthesis, and physicochemical properties. Detailed experimental protocols for its synthesis and characterization, including spectroscopic data, are presented. While specific biological signaling pathways for **6-methoxynicotinonitrile** are not extensively documented in publicly available literature, this guide explores the known biological activities of related nicotinonitrile derivatives to provide context for its potential applications in drug discovery.

## Introduction

Nicotinonitrile and its derivatives are a class of heterocyclic compounds that have garnered significant interest in medicinal chemistry due to their diverse biological activities. These activities include potential antitumor, antimicrobial, and fluorescent properties. **6-Methoxynicotinonitrile**, also known as 6-methoxy-3-pyridinecarbonitrile, is a key building block in the synthesis of more complex molecules within this class. Its strategic substitution with a methoxy group at the 6-position and a nitrile group at the 3-position of the pyridine ring offers unique reactivity and potential for biological interactions.

## History and Discovery

The precise historical account of the first synthesis of **6-Methoxynicotinonitrile** is not prominently documented in readily available scientific literature. However, the synthesis of pyridine derivatives, in general, has a rich history dating back to the 19th century. Early methods for pyridine synthesis, such as the Hantzsch pyridine synthesis developed in 1881 and the Chichibabin pyridine synthesis from 1924, laid the foundational chemical principles for creating a wide array of substituted pyridines[1][2]. The synthesis of specific derivatives like **6-Methoxynicotinonitrile** likely emerged from the broader exploration of pyridine chemistry and the need for novel intermediates in various fields of chemical research and development.

## Physicochemical Properties

A summary of the key physicochemical properties of **6-Methoxynicotinonitrile** is provided in the table below.

Property	Value	Reference
Chemical Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O	[3]
Molar Mass	134.14 g/mol	[3]
Appearance	White to off-white solid	[3]
Melting Point	64-66 °C	[3]
CAS Number	5470-66-6	[3]
IUPAC Name	6-methoxypyridine-3-carbonitrile	[3]
Alias	6-methoxy-3-pyridinecarbonitrile	[3]

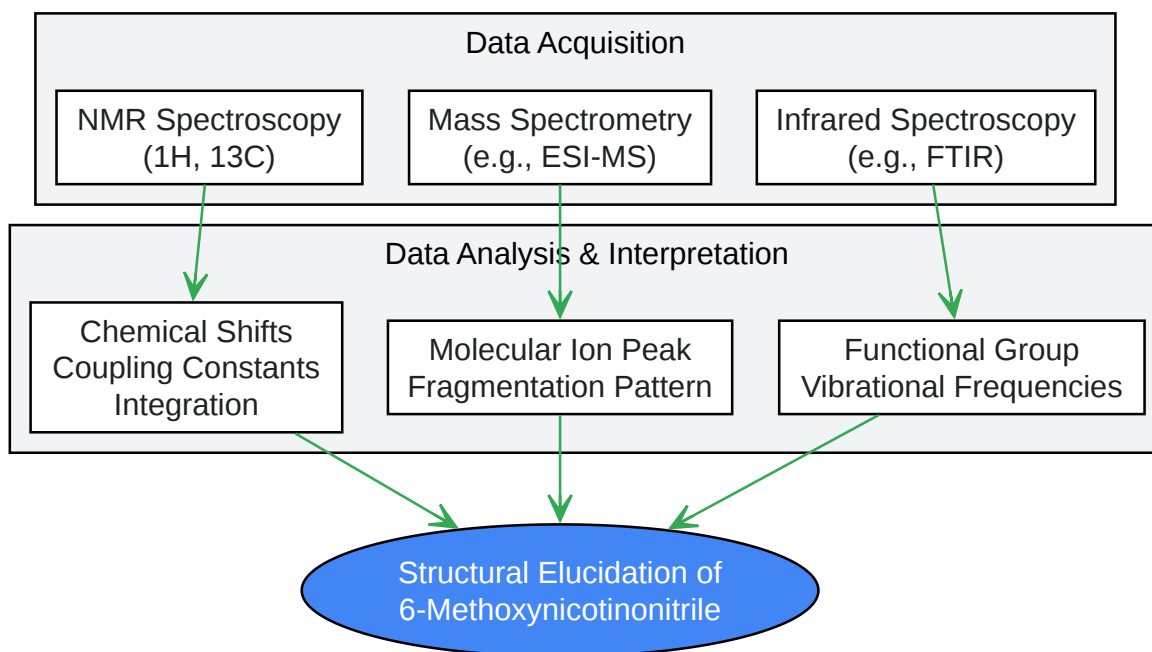
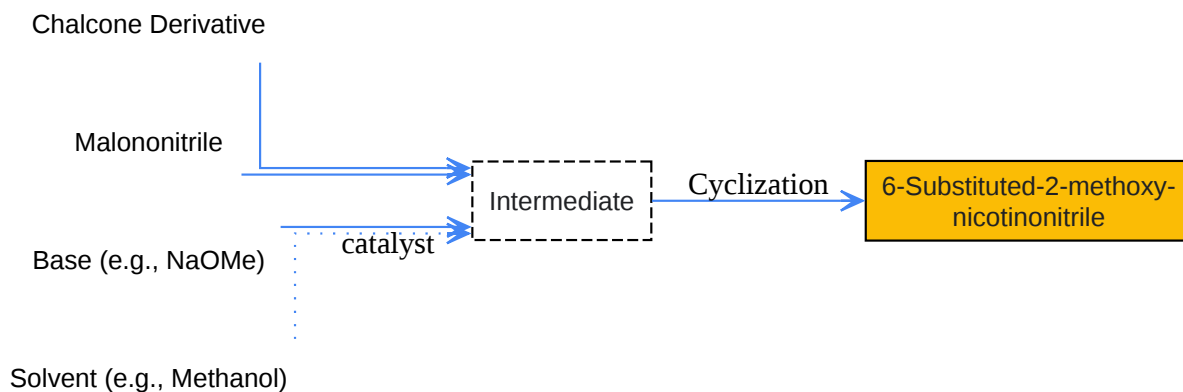
## Experimental Protocols

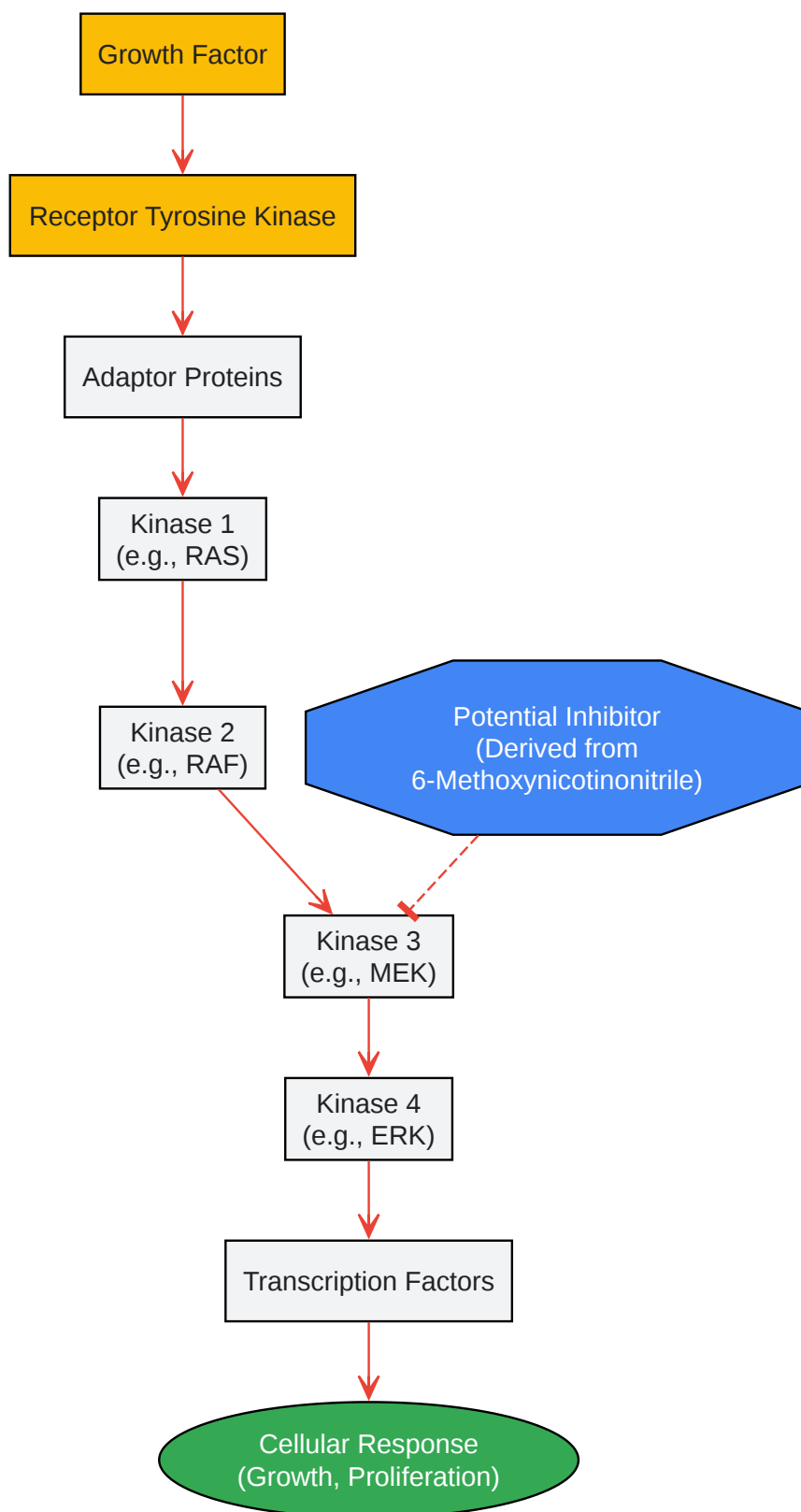
### Synthesis of 6-Methoxynicotinonitrile

A general and adaptable method for the synthesis of 2-methoxypyridine-3-carbonitrile derivatives involves the condensation of a chalcone with malononitrile in the presence of a

base, such as sodium methoxide[4]. While a specific protocol for the direct synthesis of **6-Methoxynicotinonitrile** via this route is not detailed, a general procedure can be outlined as follows:

Reaction Scheme:





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## References

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- To cite this document: BenchChem. [Unveiling 6-Methoxynicotinonitrile: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102282#discovery-and-history-of-6-methoxynicotinonitrile]

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